

(R)-3-N-Cbz-Aminopyrrolidine molecular weight and formula

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Compound of Interest

Compound Name: (R)-3-N-Cbz-Aminopyrrolidine

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Technical Guide: (R)-3-N-Cbz-Aminopyrrolidine

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information on **(R)-3-N-Cbz-Aminopyrrolidine**, a chiral building block frequently utilized in the synthesis of pharmaceutical compounds.

Compound Data

The key quantitative data for **(R)-3-N-Cbz-Aminopyrrolidine** are summarized in the table below for quick reference.

Property	Value	References
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₂	[1] [2] [3] [4]
Molecular Weight	220.27 g/mol	[1] [2] [4] [5] [6]
CAS Number	879275-77-1	[1] [2] [3]
Synonyms	(R)-benzyl pyrrolidin-3-ylcarbamate	[3]

Experimental Protocols

While specific, detailed experimental protocols from individual studies are proprietary and not available in public search results, a general methodology for the synthesis of N-Cbz protected aminopyrrolidines can be described.

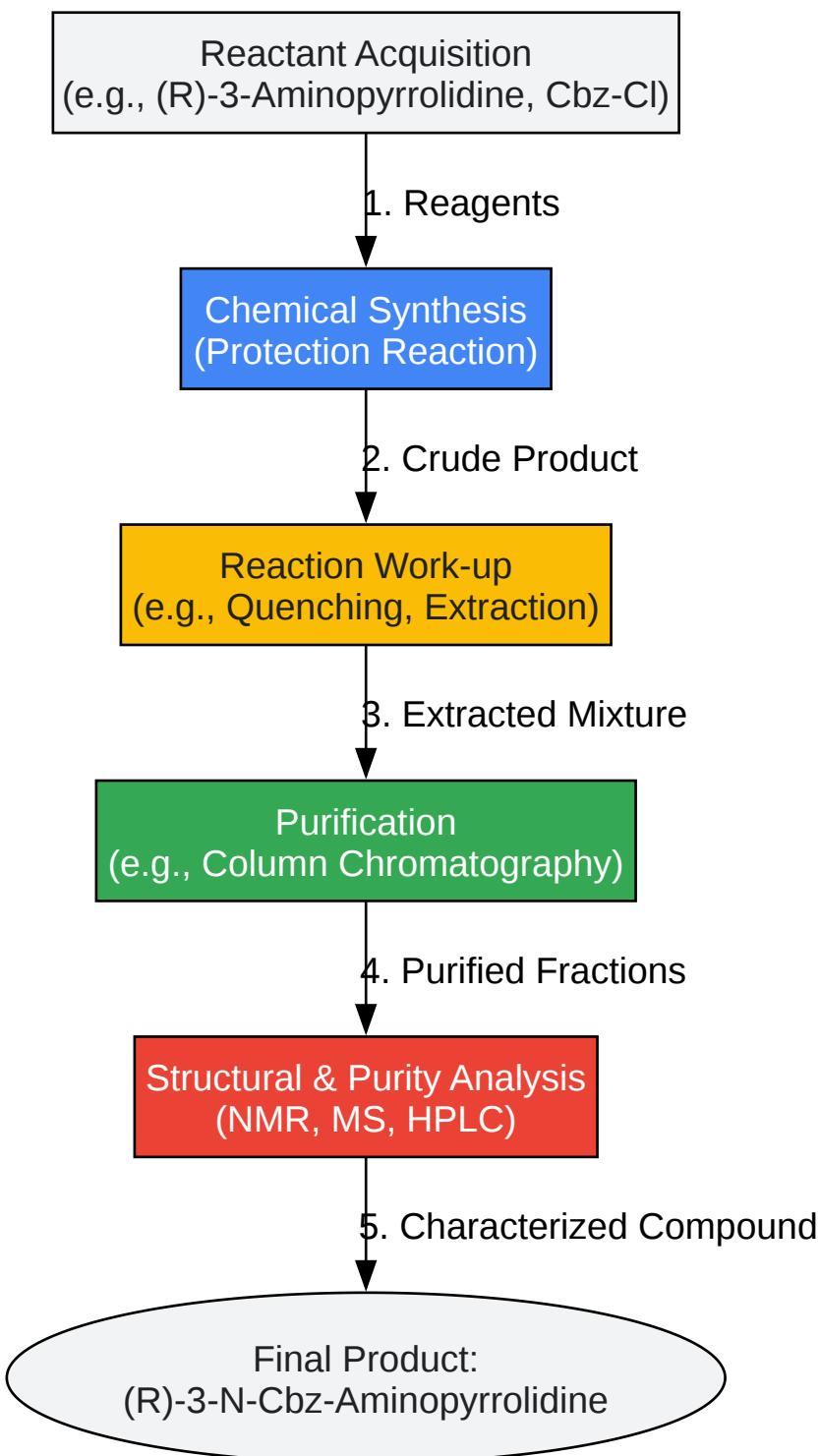
General Synthesis of N-Cbz-3-Aminopyrrolidine:

A common method for the synthesis of N-Cbz-3-aminopyrrolidine involves the reaction of 3-aminopyrrolidine with benzyl chloroformate (Cbz-Cl).^[7] This reaction is typically carried out under basic conditions to neutralize the hydrochloric acid byproduct.

- Reactants: 3-aminopyrrolidine, Benzyl chloroformate (Cbz-Cl).
- Conditions: The reaction is performed in a suitable solvent, such as an aqueous or alcoholic solution, in the presence of a base like sodium hydroxide or potassium carbonate.^[7]
- Mechanism: The amine group of 3-aminopyrrolidine acts as a nucleophile, attacking the electrophilic carbonyl carbon of benzyl chloroformate. This results in the formation of the N-Cbz protected amine and the release of hydrochloric acid, which is neutralized by the base.
- Purification: The resulting product would then be purified using standard laboratory techniques such as extraction, chromatography, and recrystallization to yield the final, pure **(R)-3-N-Cbz-Aminopyrrolidine**.

Illustrative Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of a chemical compound like **(R)-3-N-Cbz-Aminopyrrolidine**.



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General workflow for chemical synthesis and characterization.

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